

What is the chemical structure of Cyanine5 NHS ester bromide?

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Cyanine5 NHS ester bromide

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A Technical Guide to Cyanine5 NHS Ester Bromide

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of Cyanine5 (Cy5) N-hydroxysuccinimide (NHS) ester bromide, a widely used fluorescent dye for labeling biomolecules. Cy5 is a far-red fluorescent dye that is valued in life science research for its high extinction coefficient and fluorescence quantum yield, particularly in a spectral region where background autofluorescence from biological samples is often low.[1][2] The NHS ester functional group allows for the covalent attachment of the dye to primary amino groups (-NH₂) found in proteins, peptides, and aminemodified oligonucleotides.[1][3][4]

Chemical Structure

The core structure of Cyanine5 consists of two indole rings linked by a polymethine chain. The N-hydroxysuccinimide ester is a reactive group that enables conjugation to primary amines under mild basic conditions. The bromide serves as the counter-ion to the positively charged nitrogen atom in one of the indole rings.

SMILES Representation: [Br-].CN1/C(=C/C=C/C=C/C2=--INVALID-LINK--ON3C(=O)CCC3=O)c3ccccc3C2(C)C)/C(C)(C)c2ccccc12

Physicochemical and Spectroscopic Properties



The quantitative data for Cyanine5 NHS ester are summarized below. These properties make it compatible with common laser lines (e.g., 633 nm, 647 nm) and standard fluorescence detection systems.[4]

Property	Value	Source(s)
Molecular Formula	C36H42BrN3O4	N/A
Molecular Weight	~696.64 g/mol (Note: Varies slightly with different counterions like chloride or tetrafluoroborate)[1][5]	[1][5]
Maximum Excitation (λ_abs)	~646 - 651 nm	[1][2][4]
Maximum Emission (λ_em)	~662 - 670 nm	[1][2][4]
Molar Extinction Coefficient	~250,000 M ⁻¹ cm ⁻¹	[2]
Fluorescence Quantum Yield	~0.2	[2]
Solubility	Poorly soluble in water; soluble in organic solvents like DMSO and DMF.[1][2]	[1][2]

Experimental Protocol: Protein Labeling

This section details a general protocol for conjugating Cyanine5 NHS ester to a protein containing primary amines (e.g., lysine residues).

Materials and Reagents

- Protein of interest (in an amine-free buffer, e.g., PBS)
- Cyanine5 NHS ester bromide
- Anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO)
- Reaction Buffer: 0.1 M sodium bicarbonate or 0.1 M phosphate buffer, pH 8.3-8.5[1][6]



• Purification column (e.g., Sephadex G-25)

Calculation of Reagents

To achieve an optimal degree of labeling (typically 2-10 moles of dye per mole of antibody), the molar ratio of dye to protein must be optimized.[7] A common starting point is an 8- to 10-fold molar excess of the dye.[1][8]

Formula for calculating the mass of NHS ester:

Mass dye (mg) = (Mass protein (mg) / MW protein (Da)) * Molar Excess * MW dye (Da)

 Example: To label 2 mg of an antibody (MW ≈ 150,000 Da) with a 10-fold molar excess of Cy5 NHS ester bromide (MW ≈ 697 Da): Mass_dye = (2 mg / 150,000 Da) * 10 * 697 Da ≈ 0.0093 mg

Labeling Procedure

- Prepare Protein Solution: Dissolve the protein in the reaction buffer at a concentration of 1-10 mg/mL.[6] Ensure the pH is between 8.3 and 8.5, as this is critical for the reaction's efficiency.[1][8]
- Prepare Dye Stock Solution: Immediately before use, dissolve the calculated amount of Cyanine5 NHS ester in a small volume of anhydrous DMSO or DMF to create a concentrated stock solution (e.g., 10 mg/mL).[7][9] The volume of the organic solvent should not exceed 10% of the total reaction volume.[9]
- Conjugation Reaction: Add the dye stock solution to the protein solution while gently vortexing.
- Incubation: Incubate the reaction mixture for at least 4 hours at room temperature or overnight on ice, protected from light.[8]

Purification of the Conjugate

After incubation, the unreacted dye and byproducts (like N-hydroxysuccinimde) must be removed from the labeled protein.



- Column Preparation: Equilibrate a size-exclusion chromatography column (e.g., Sephadex G-25) with an appropriate buffer (e.g., PBS, pH 7.4).
- Separation: Apply the reaction mixture to the top of the column.
- Elution: Elute the conjugate with the equilibration buffer. The labeled protein, being larger, will elute first, while the smaller, unreacted dye molecules will be retained longer.
- Collection: Collect the colored fractions corresponding to the labeled protein.

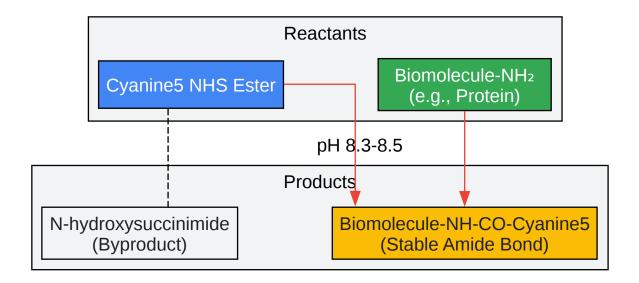
Storage

Store the purified protein conjugate at 4°C for short-term use (with 2 mM sodium azide) or at -20°C to -80°C in single-use aliquots for long-term storage.[9] Protect the conjugate from light. [9]

Visualizations

Reaction Pathway: Amine Labeling

The diagram below illustrates the reaction between the N-hydroxysuccinimide ester of the Cyanine5 dye and a primary amine on a biomolecule, resulting in a stable amide bond.



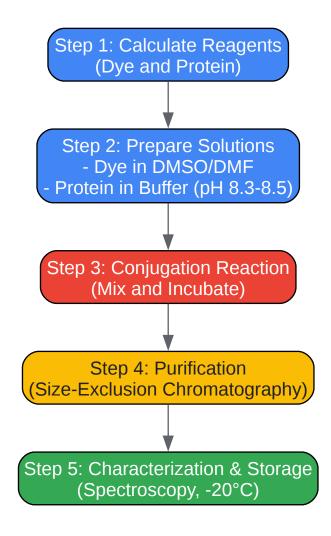
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Cyanine5 NHS Ester conjugation reaction.



Experimental Workflow

This flowchart outlines the key stages of a typical biomolecule labeling experiment using Cyanine5 NHS ester.



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Workflow for biomolecule labeling.

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- To cite this document: BenchChem. [What is the chemical structure of Cyanine5 NHS ester bromide?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15553816#what-is-the-chemical-structure-ofcyanine5-nhs-ester-bromide]

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